

Application Notes and Protocols: 2,3-Dimethyl-1H-indole-6-carboxylic acid

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Compound of Interest

Compound Name: 2,3-Dimethyl-1H-indole-6-carboxylic acid

Cat. No.: B027352

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the handling and storage of **2,3-Dimethyl-1H-indole-6-carboxylic acid** (CAS No: 103986-06-7). The information herein is compiled from publicly available safety data sheets for structurally similar compounds and supplier recommendations. A specific Safety Data Sheet (SDS) for **2,3-Dimethyl-1H-indole-6-carboxylic acid** was not located; therefore, this compound should be handled with the care required for a novel chemical entity, and a comprehensive risk assessment should be conducted before use.

Compound Information

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₁ NO ₂	N/A
Molecular Weight	189.21 g/mol	[1]
CAS Number	103986-06-7	[1]
Physical State	Solid (assumed)	[2]
Appearance	Yellow (inferred from similar compounds)	[2]
Storage Temperature	Room Temperature	[3]
Storage Conditions	Keep in a dark place, sealed in dry conditions.	[3]

Safety and Handling

2.1. General Precautions

Due to the lack of specific toxicity data, **2,3-Dimethyl-1H-indole-6-carboxylic acid** should be handled as a potentially hazardous substance. General laboratory safety protocols should be strictly followed.

- Personal Protective Equipment (PPE): Wear appropriate PPE at all times, including a lab coat, safety glasses with side shields (or goggles), and chemical-resistant gloves.[4]
- Ventilation: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[2]
- Avoid Contact: Avoid contact with skin, eyes, and clothing. Do not ingest or inhale.[4]
- Hygiene: Practice good industrial hygiene. Wash hands thoroughly after handling, before breaks, and at the end of the workday. Do not eat, drink, or smoke in the laboratory.[4]

2.2. First Aid Measures

In case of exposure, follow these first-aid guidelines and seek immediate medical attention.

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation occurs, get medical advice/attention.[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterward. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]

Storage Protocols

Proper storage is crucial to maintain the integrity and stability of **2,3-Dimethyl-1H-indole-6-carboxylic acid**.

- Container: Keep the container tightly closed and properly labeled.[3]
- Environment: Store in a cool, dry, and well-ventilated area.[5] Keep in a dark place to protect from light.[3]
- Incompatibilities: Store away from strong oxidizing agents, strong bases, amines, and strong reducing agents.[6]

Experimental Protocols

4.1. Weighing and Aliquoting

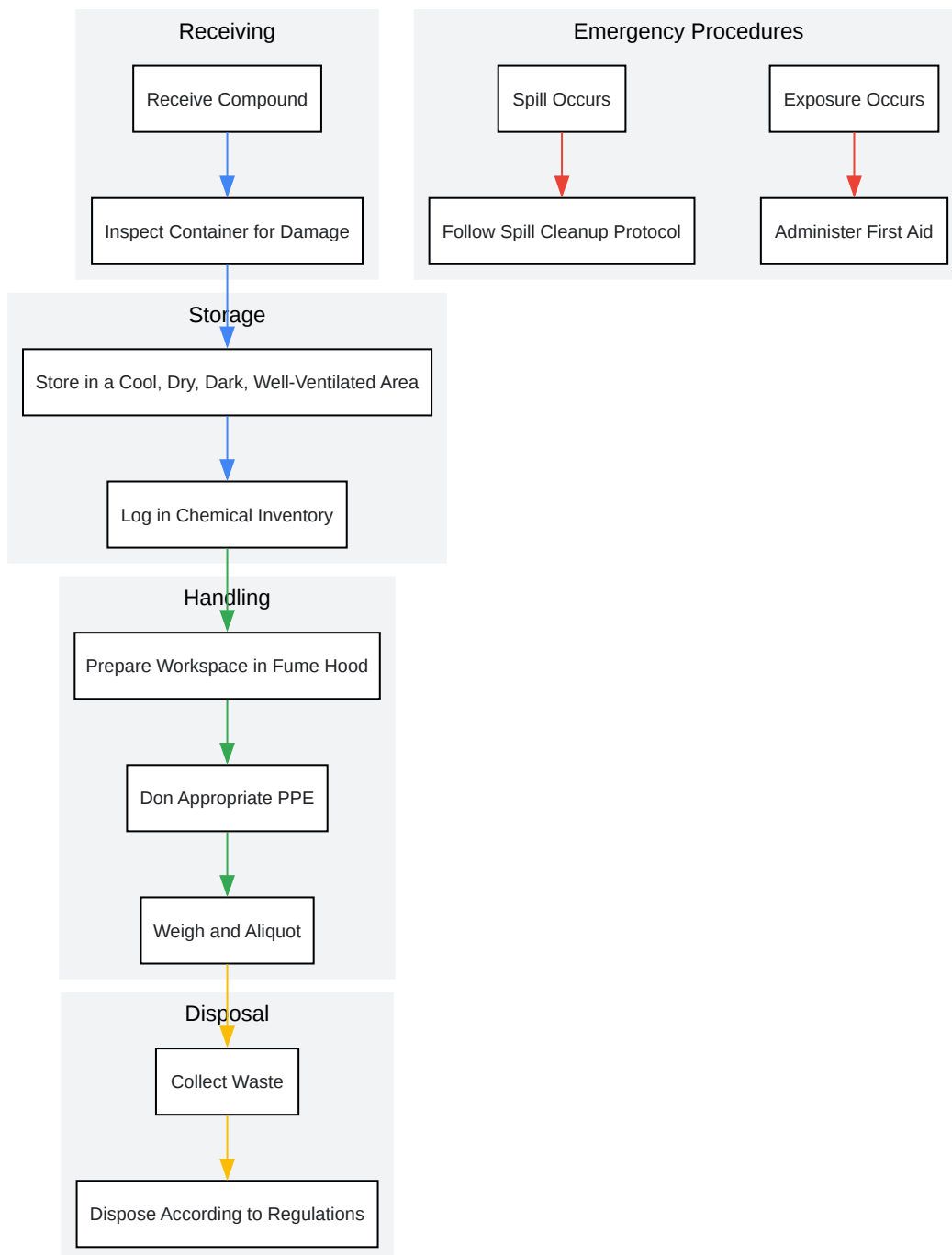
- Perform all weighing and aliquoting procedures within a chemical fume hood to minimize exposure.
- Use an analytical balance with a draft shield.
- Handle the solid with appropriate tools (e.g., spatula) to avoid generating dust.
- If creating stock solutions, select an appropriate solvent based on experimental needs (solubility data not widely available, so small-scale solubility tests are recommended).
- Seal all vials and containers tightly after use.

4.2. Spill and Waste Disposal

- **Spill Cleanup:** In the event of a spill, wear appropriate PPE. For a dry spill, carefully sweep or vacuum the material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[\[4\]](#)
- **Waste Disposal:** Dispose of waste materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow the product to enter drains.[\[7\]](#)

Visualizations

Workflow for Handling and Storage of 2,3-Dimethyl-1H-indole-6-carboxylic acid

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Caption: Workflow for handling and storage.

Caption: Molecular structure of the compound.

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